

Personal protective equipment for handling Lsd1-IN-13

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Compound of Interest

Compound Name: Lsd1-IN-13

Cat. No.: B12406735

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Essential Safety and Handling Guide for Lsd1-IN-13

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Lsd1-IN-13**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent LSD1 inhibitor.

Compound Information and Physical Properties

Lsd1-IN-13 is a potent and orally active inhibitor of Lysine-Specific Demethylase 1 (LSD1) with an IC50 of 24.43 nM.^[1] It is a small molecule used in research, particularly in the study of acute myeloid leukemia (AML) cell differentiation.^[1] Due to its high potency, it should be handled with care to avoid exposure.

Property	Value	Reference
IC50	24.43 nM	[1]
EC50 (CD86 expression)	470 nM	[1]
Molecular Formula	C20H23N3O3S	MedChemExpress
Molecular Weight	385.48	MedChemExpress
Appearance	Solid powder	General knowledge
Storage	Store at -20°C	MedChemExpress

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Lsd1-IN-13** to determine the appropriate level of PPE. The following table outlines the recommended PPE for various handling procedures.

Procedure	Recommended PPE
Weighing and Aliquoting (Powder)	- Disposable Nitrile Gloves (double-gloving recommended) - Lab Coat (impermeable) - Safety Goggles with Side Shields or Face Shield - N95 or higher-rated respirator (in a ventilated enclosure)
Solution Preparation and Handling	- Disposable Nitrile Gloves - Lab Coat - Safety Goggles
Cell Culture and In Vitro Assays	- Disposable Nitrile Gloves - Lab Coat - Safety Goggles (when splashes are possible)
Animal Dosing (Oral)	- Disposable Nitrile Gloves - Lab Coat - Safety Goggles
Spill Cleanup	- Disposable Nitrile Gloves (double-gloving) - Impermeable Gown - Safety Goggles and Face Shield - N95 or higher-rated respirator
Waste Disposal	- Disposable Nitrile Gloves - Lab Coat - Safety Goggles

Handling and Operational Plan

3.1. Engineering Controls

- Weighing: Always weigh solid **Lsd1-IN-13** in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Solution Preparation: Prepare solutions in a chemical fume hood.

3.2. Standard Operating Procedure for Solution Preparation

- Preparation: Don the appropriate PPE as outlined in the table above. Ensure the chemical fume hood is functioning correctly.
- Weighing: Tare a suitable container on the analytical balance inside the ventilated enclosure. Carefully add the desired amount of **Lsd1-IN-13** powder to the container.

- **Solubilization:** In the chemical fume hood, add the appropriate solvent (e.g., DMSO) to the container with the powder. Cap the container and vortex or sonicate until the compound is fully dissolved.
- **Aliquoting:** Aliquot the stock solution into smaller, clearly labeled vials for single use to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution and aliquots at -20°C or as recommended by the supplier.

3.3. Spill Management

In the event of a spill:

- **Evacuate:** Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- **Isolate:** Secure the area to prevent unauthorized entry.
- **Report:** Inform the laboratory supervisor and the institutional safety office.
- **Cleanup (if trained):**
 - Don the appropriate spill cleanup PPE.
 - For small powder spills, gently cover with a damp paper towel to avoid generating dust.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
 - Collect all contaminated materials into a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with a suitable cleaning agent (e.g., 10% bleach solution followed by 70% ethanol), then wipe with water.

Disposal Plan

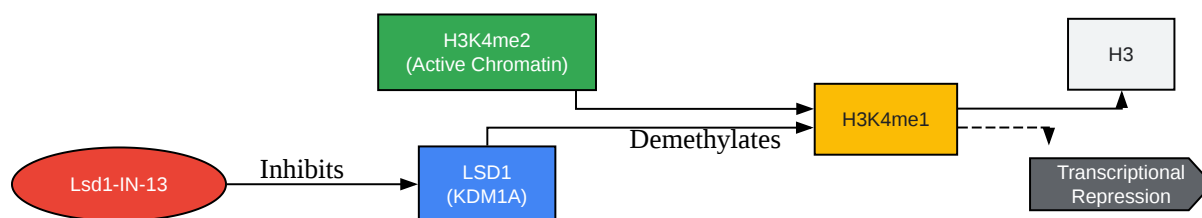
All waste contaminated with **Lsd1-IN-13** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and labeled hazardous waste container. This includes contaminated gloves, wipes, and plasticware.
Liquid Waste	Collect in a designated, sealed, and labeled hazardous waste container. Do not pour down the drain.
Sharps	Dispose of contaminated needles and syringes in a designated sharps container for hazardous chemical waste.

Signaling Pathway and Experimental Workflow

Signaling Pathway of LSD1

Lysine-Specific Demethylase 1 (LSD1) is a flavin-dependent monoamine oxidase that demethylates mono- and di-methylated histone H3 at lysine 4 (H3K4me1/2), a mark associated with active transcription, leading to transcriptional repression. It can also demethylate H3K9me1/2, which is associated with gene activation. LSD1 is often part of larger protein complexes, such as the CoREST complex, which enhances its enzymatic activity.

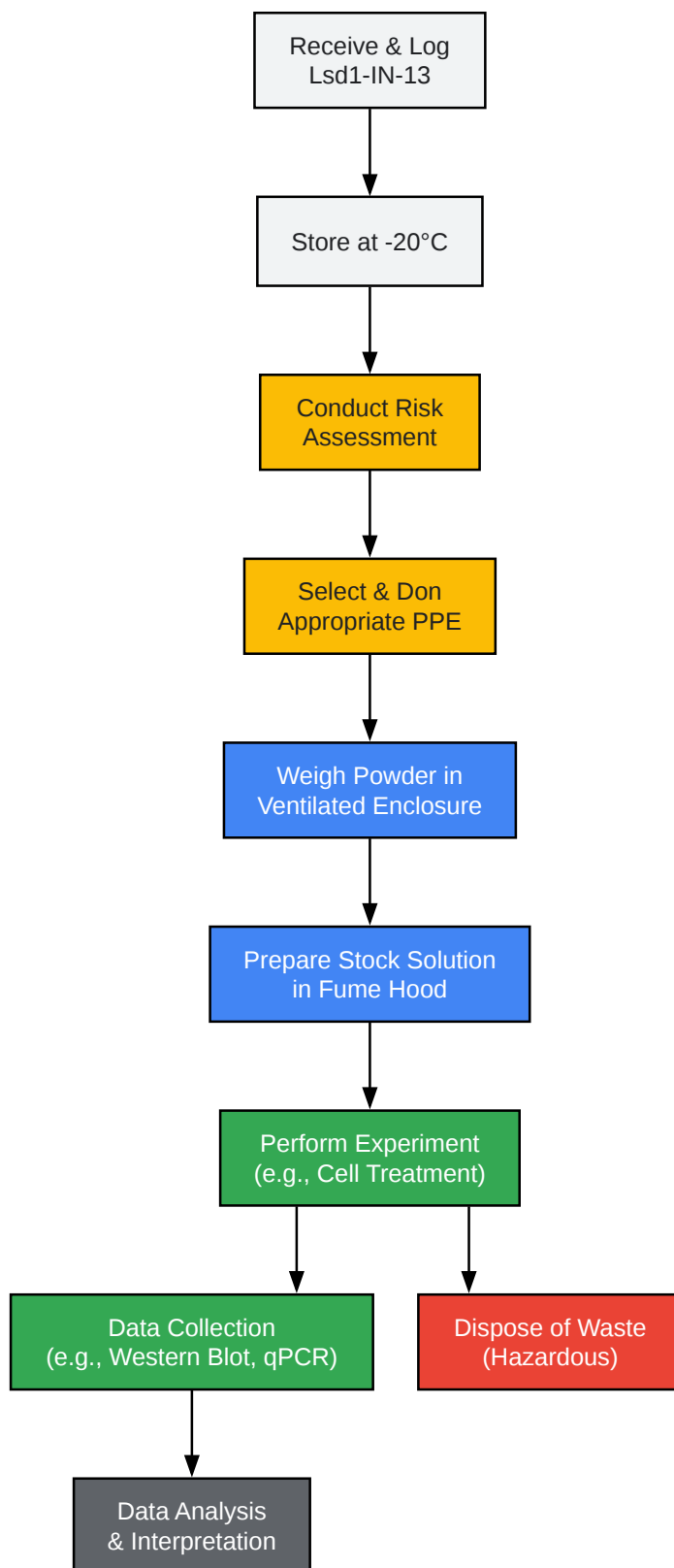


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Caption: **Lsd1-IN-13** inhibits LSD1, preventing the demethylation of H3K4me2/1 and altering gene expression.

Experimental Workflow for Handling **Lsd1-IN-13**

The following diagram outlines a typical workflow for using **Lsd1-IN-13** in a research setting, from receiving the compound to final data analysis.



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Caption: A typical experimental workflow for handling the potent compound **Lsd1-IN-13**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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